

# Sch 29482: A Penem Antibiotic with Potent Activity Against Beta-Lactamase Producing Strains

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## Compound of Interest

Compound Name: Sch 29482

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**Sch 29482**, a novel penem antibiotic, demonstrates significant in vitro activity against a broad spectrum of clinically relevant bacteria, including strains that produce beta-lactamase enzymes, a common mechanism of resistance to many penicillin and cephalosporin antibiotics. Experimental data highlights its stability in the presence of these enzymes and its potent inhibitory action against various bacterial pathogens. This guide provides a comparative overview of **Sch 29482**'s performance against other beta-lactam agents, supported by experimental data and detailed methodologies.

## Comparative In Vitro Activity

The in vitro efficacy of **Sch 29482** has been evaluated against a range of beta-lactamase producing organisms. The following tables summarize the Minimum Inhibitory Concentration (MIC) values of **Sch 29482** in comparison to other commonly used antibiotics. MIC values, the lowest concentration of an antibiotic that prevents visible growth of a microorganism, are a critical measure of an antibiotic's potency.

Table 1: Activity of **Sch 29482** and Comparator Antibiotics against Beta-Lactamase Producing *Haemophilus influenzae*

Antibiotic	MIC90 (µg/mL)
Sch 29482	0.5
Moxalactam	0.5
Cefamandole	2.0
Cefaclor	8.0

MIC90: The concentration of drug required to inhibit the growth of 90% of isolates.

Table 2: Activity of **Sch 29482** and Comparator Antibiotics against Beta-Lactamase Positive and Negative *Neisseria gonorrhoeae*

Antibiotic	Strain Type	MIC90 (µg/mL)
Sch 29482	Beta-lactamase positive	≤0.06
Beta-lactamase negative	≤0.06	
Norfloxacin	Beta-lactamase positive & negative	≤0.06
Rosoxacin	Beta-lactamase positive & negative	≤0.06
Ampicillin	Beta-lactamase positive	>1.0
Beta-lactamase negative	≤0.06	
Erythromycin	Beta-lactamase positive & negative	1.0
Tetracycline	Beta-lactamase positive & negative	2.0

## Spectrum of Activity and Stability

**Sch 29482** exhibits a broad spectrum of activity, encompassing many Gram-positive and Gram-negative bacteria. It is notably active against staphylococci and streptococci.[1] While

less potent against enterococci, penicillin-resistant pneumococci, and methicillin-resistant staphylococci, it maintains activity against enterobacteria, *Acinetobacter* sp., and beta-lactamase producing strains of *Haemophilus influenzae* and *Neisseria gonorrhoeae*.<sup>[1]</sup> Importantly, **Sch 29482** is reported to be resistant to a wide array of beta-lactamase enzymes.<sup>[1]</sup>

One study demonstrated that the absorption spectrum of **Sch 29482** remained unchanged when exposed to 32 different characterized  $\beta$ -lactamases from Gram-negative bacteria, indicating high stability. In the same study, while cephaloridine was inactivated by all  $\beta$ -lactamase preparations, **Sch 29482**, along with cefoxitin and moxalactam, showed greater stability. **Sch 29482** also exhibited an inhibitory effect on most cephalosporinases tested.

## Experimental Protocols

The data presented in this guide is primarily based on in vitro susceptibility testing, specifically the determination of Minimum Inhibitory Concentrations (MICs).

### Broth Microdilution Method for MIC Determination

The broth microdilution method is a standardized procedure used to determine the MIC of an antimicrobial agent against a specific bacterium.

#### 1. Preparation of Materials:

- **Media:** Mueller-Hinton broth is commonly used, supplemented as necessary for fastidious organisms.
- **Antimicrobial Agent:** A stock solution of the antibiotic is prepared at a known concentration.
- **Bacterial Inoculum:** A standardized suspension of the test organism is prepared to a specific turbidity, typically equivalent to a 0.5 McFarland standard.
- **Microtiter Plates:** Sterile 96-well microtiter plates are used.

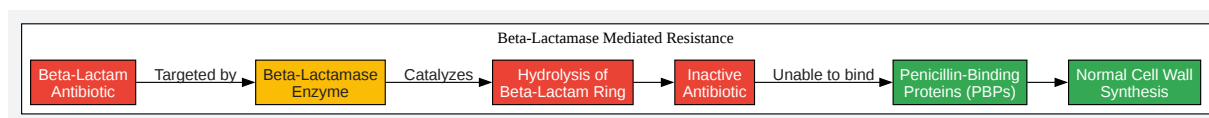
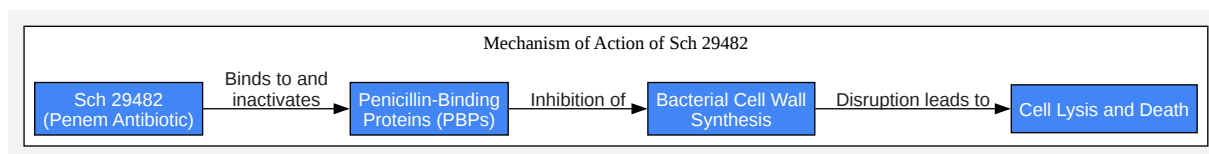
#### 2. Procedure:

- **Serial Dilutions:** Two-fold serial dilutions of the antimicrobial agent are prepared in the broth directly in the wells of the microtiter plate.

- **Inoculation:** Each well is inoculated with the standardized bacterial suspension. A growth control well (broth and bacteria, no antibiotic) and a sterility control well (broth only) are included.
- **Incubation:** The plates are incubated under appropriate conditions (e.g., 35°C for 18-24 hours).
- **Reading Results:** The MIC is determined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.

## Mechanism of Action and Resistance

The following diagrams illustrate the mechanism of action of penem antibiotics like **Sch 29482** and the mechanism of beta-lactamase mediated resistance.



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## References

- 1. Interaction of (2,3)-methylenepenams with penicillin-binding proteins - PMC  
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